

# An In-depth Technical Guide to 4-Cyclohexyl-2-methyl-2-butanol

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## Compound of Interest

Compound Name: 4-Cyclohexyl-2-methyl-2-butanol

Cat. No.: B1590949

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **4-Cyclohexyl-2-methyl-2-butanol**, a significant fragrance ingredient. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Core Chemical Properties

**4-Cyclohexyl-2-methyl-2-butanol**, also known by its trade name Coranol, is a colorless liquid that may partially crystallize at room temperature.[1][2][3] It possesses a characteristic spicy, floral scent reminiscent of linalool.[1][3]

## Identification and Nomenclature

| Identifier        | Value   |
|-------------------|---|
| IUPAC Name        | 4-cyclohexyl-2-methylbutan-2-ol[4]  |
| CAS Number        | 83926-73-2[1][4]  |
| Molecular Formula | C <sub>11</sub> H <sub>22</sub> O[4][5]   |
| Synonyms          | Coranol, α,α-Dimethylcyclohexanepropanol, Cyclohexanepropanol, .alpha.,.alpha.-dimethyl-[4] |

## Physicochemical Data

| Property         | Value                             | Source |
|------------------|-----------------------------------|--------|
| Molecular Weight | 170.29 g/mol                      | [4][5] |
| Boiling Point    | 222.3 °C at 760 mmHg              | [5]    |
| Density          | 0.891 g/cm <sup>3</sup>           | [5]    |
| Flash Point      | 94.47 °C                          | [5]    |
| Physical State   | Liquid, may partially crystallize | [1][4] |
| LogP             | 3.12                              | [5]    |

## Synthesis of 4-Cyclohexyl-2-methyl-2-butanol

The industrial synthesis of **4-Cyclohexyl-2-methyl-2-butanol** is typically a two-step process, designed to be economically viable and scalable.[6] An older, less common method is also documented.

### Modern Industrial Synthesis

The contemporary method involves the reaction of styrene with isopropanol, followed by catalytic hydrogenation.[2][6]

Experimental Protocol:

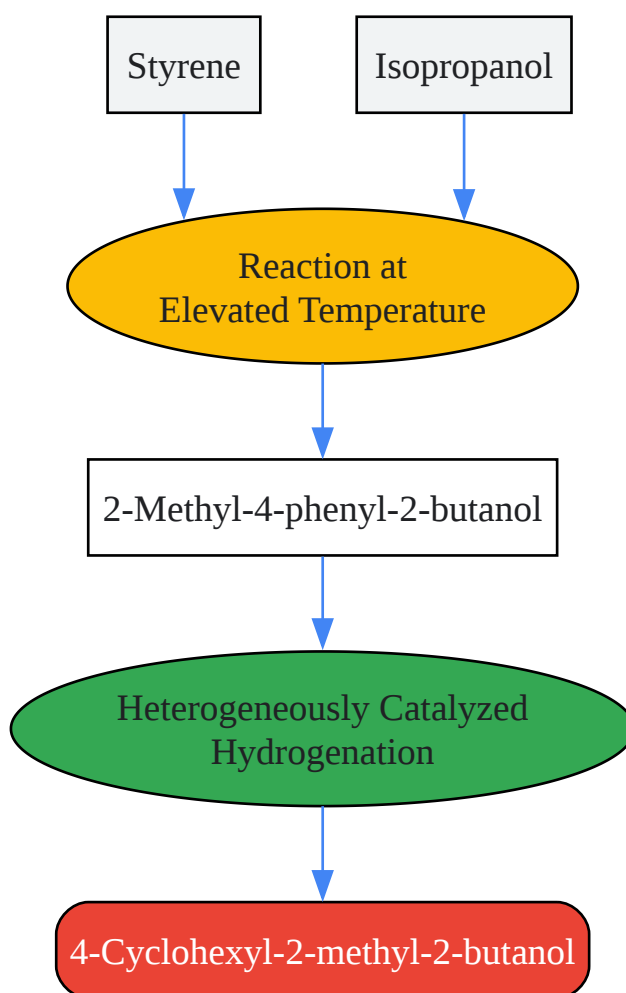
#### Step 1: Synthesis of 2-Methyl-4-phenyl-2-butanol

- Styrene and isopropanol are reacted at an elevated temperature. The molar ratio of styrene to isopropanol is a critical parameter, typically ranging from 1:0.5 to less than 1:5.[6]
- This reaction can be carried out in a batch process.[2]
- The product of this step is 2-methyl-4-phenyl-2-butanol.[2][6]

#### Step 2: Hydrogenation to **4-Cyclohexyl-2-methyl-2-butanol**

- The intermediate, 2-methyl-4-phenyl-2-butanol, is then subjected to heterogeneously catalyzed hydrogenation.[2][6]

- A catalyst suitable for the ring hydrogenation of aromatics is employed.[2][6] This process converts the phenyl group to a cyclohexyl group.
- The final product, **4-Cyclohexyl-2-methyl-2-butanol**, is obtained with high selectivity and yield.[2]



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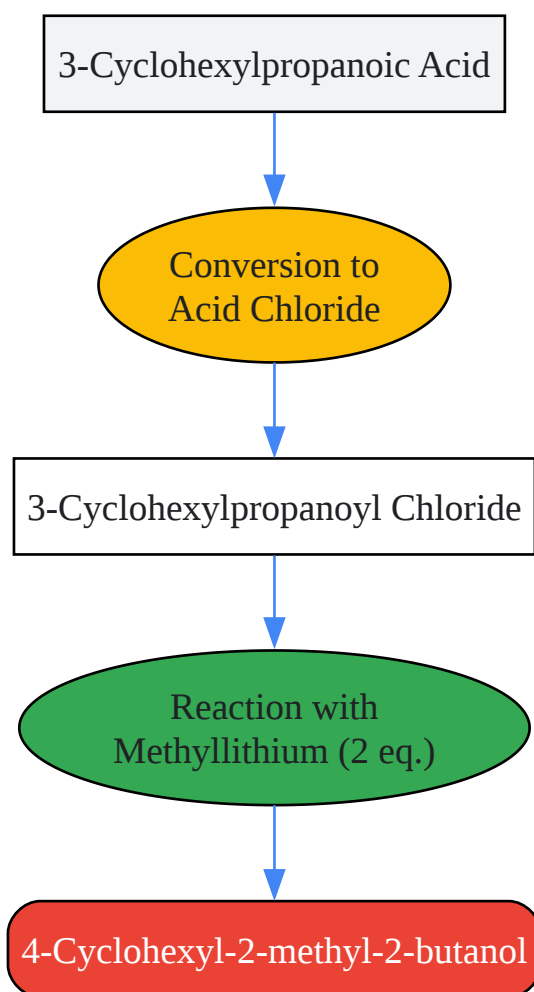
### Modern Industrial Synthesis of **4-Cyclohexyl-2-methyl-2-butanol**

## Historical Synthesis Method

An older, less economically favorable synthesis route involves the use of organometallic reagents.[6]

Experimental Protocol:

- 3-Cyclohexylpropanoic acid is converted to its corresponding acid chloride.[6]
- The acid chloride is then reacted with two moles of methyllithium to yield **4-Cyclohexyl-2-methyl-2-butanol**.[6]
- The use of methyllithium, a hazardous and expensive reagent, makes this method less suitable for large-scale production.[2][6]



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#### Historical Synthesis of **4-Cyclohexyl-2-methyl-2-butanol**

## Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of chemical compounds.

## Mass Spectrometry

Gas Chromatography-Mass Spectrometry (GC-MS) data for **4-Cyclohexyl-2-methyl-2-butanol** is available in public databases such as PubChem. This technique is suitable for separating the compound from a mixture and determining its molecular weight and fragmentation pattern.

## Biological Activity and Safety

Currently, the primary documented biological effect of **4-Cyclohexyl-2-methyl-2-butanol** is its interaction with olfactory receptors, resulting in its characteristic floral, spicy aroma.<sup>[1][3]</sup> There is no readily available information on its engagement with other specific biological signaling pathways.

## Safety and Handling

**4-Cyclohexyl-2-methyl-2-butanol** is classified as a substance that can cause serious eye damage and is toxic to aquatic life with long-lasting effects.<sup>[4]</sup>

Precautionary Measures:

- **Handling:** Use in a well-ventilated area. Avoid contact with skin and eyes. Wear appropriate personal protective equipment, including safety glasses and gloves.<sup>[7]</sup>
- **Storage:** Store in a cool, well-ventilated place in a tightly closed container.<sup>[7]</sup>
- **Fire Safety:** Keep away from heat, sparks, and open flames. Use carbon dioxide, dry chemical, or foam for extinction.<sup>[7][8]</sup>
- **First Aid:** In case of eye contact, rinse cautiously with water for several minutes. If on skin, wash thoroughly with soap and water.<sup>[7]</sup>

## Conclusion

**4-Cyclohexyl-2-methyl-2-butanol** is a commercially important fragrance ingredient with well-defined chemical and physical properties. Its synthesis is primarily achieved through a robust and economical two-step industrial process. While its olfactory properties are well-documented, further research into its broader biological activities could be a potential area of exploration for

the scientific community. The provided safety and handling information should be strictly adhered to in any research or industrial setting.

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